

# Solubility Profile of N-Boc-Aminomethanol in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *N*-Boc-aminomethanol

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This technical guide addresses the solubility of **N-Boc-aminomethanol** (tert-butyl (hydroxymethyl)carbamate), a crucial parameter for its application in organic synthesis, particularly in pharmaceutical and materials science research. While a comprehensive, quantitative dataset for the solubility of **N-Boc-aminomethanol** in a wide array of organic solvents is not readily available in the public domain, this document provides a detailed experimental protocol to enable researchers to determine these values.

## Data Presentation

As quantitative solubility data for **N-Boc-aminomethanol** is not extensively published, the following table is provided as a template for researchers to populate with their own experimentally determined values. This standardized format will facilitate the comparison of solubility data across different solvents and conditions.

Table 1: Experimentally Determined Solubility of **N-Boc-Aminomethanol** in Various Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mg/mL)	Molar Solubility (mol/L)	Method of Analysis
Methanol					
Ethanol					
Isopropanol					
Acetone					
Ethyl Acetate					
Dichloromethane					
Chloroform					
Tetrahydrofuran (THF)					
Acetonitrile					
N,N-Dimethylformamide (DMF)					
Dimethyl Sulfoxide (DMSO)					
Toluene					
Hexanes					

## Experimental Protocols

The following is a detailed methodology for determining the equilibrium solubility of **N-Boc-aminomethanol** in organic solvents. This protocol is based on the widely accepted shake-flask method, followed by either gravimetric analysis or High-Performance Liquid Chromatography (HPLC) for quantification.

# Equilibrium Solubility Determination via Shake-Flask Method

## 1. Purpose:

To determine the saturation solubility of **N-Boc-aminomethanol** in a specific organic solvent at a controlled temperature.

## 2. Materials and Equipment:

- **N-Boc-aminomethanol** (solid, high purity)
- Selected organic solvents (analytical grade)
- Scintillation vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 µm PTFE)
- Syringes
- Volumetric flasks
- Pipettes
- Evaporating dish or watch glass (for gravimetric analysis)
- Drying oven (for gravimetric analysis)
- HPLC system with a suitable detector (e.g., UV-Vis or ELSD) (for HPLC analysis)

## 3. Procedure:

### 3.1. Preparation of Saturated Solution:

- Add an excess amount of solid **N-Boc-aminomethanol** to a vial or flask. An excess is confirmed by the presence of undissolved solid after the equilibration period.
- Add a known volume of the desired organic solvent to the vial.
- Securely cap the vial to prevent solvent evaporation.
- Place the vial in an orbital shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient time to ensure equilibrium is reached. A period of 24 to 48 hours is generally recommended.

### 3.2. Sample Collection and Preparation:

- After the equilibration period, allow the suspension to settle for a short period.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean, pre-weighed container (for gravimetric analysis) or a volumetric flask (for HPLC analysis). This step is critical to remove any undissolved solid particles.

### 3.3. Quantification of Dissolved Solute:

#### 3.3.1. Gravimetric Analysis:

- Accurately weigh the container with the filtered solution.
- Evaporate the solvent from the filtrate at an appropriate temperature. A gentle stream of nitrogen or air can be used to accelerate evaporation.
- Once the solvent is removed, place the container in a drying oven at a temperature below the melting point of **N-Boc-aminomethanol** to remove any residual solvent.
- Cool the container in a desiccator and weigh it.
- Repeat the drying and weighing steps until a constant weight is achieved.

- The final weight of the residue corresponds to the mass of **N-Boc-aminomethanol** dissolved in the volume of solvent taken.

### 3.3.2. HPLC Analysis:

- Prepare a series of standard solutions of **N-Boc-aminomethanol** of known concentrations in the same organic solvent.
- Inject the standard solutions into the HPLC system to generate a calibration curve.
- Dilute the filtered sample solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
- Inject the diluted sample solution into the HPLC system.
- Determine the concentration of **N-Boc-aminomethanol** in the diluted sample by comparing its peak area to the calibration curve.
- Calculate the original concentration in the saturated solution, accounting for the dilution factor.

### 4. Calculation of Solubility:

- Gravimetric Method:
  - Solubility (g/L) = (Mass of residue (g) / Volume of filtrate (L))
- HPLC Method:
  - Solubility (g/L) = Concentration from HPLC (g/L) x Dilution factor

## Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the solubility of **N-Boc-aminomethanol**.

Caption: Experimental workflow for determining the solubility of **N-Boc-aminomethanol**.

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